

LMD-009 Experiments: Technical Support & Troubleshooting Center

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Compound of Interest

Compound Name: LMD-009

Cat. No.: B15606260

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Welcome to the technical support center for **LMD-009** experiments. This resource is designed to assist researchers, scientists, and drug development professionals in interpreting unexpected results and troubleshooting common issues encountered when working with the CCR8 agonist, **LMD-009**.

Frequently Asked Questions (FAQs)

Q1: What is **LMD-009** and what is its primary mechanism of action?

A1: **LMD-009** is a potent and selective nonpeptide agonist for the C-C chemokine receptor 8 (CCR8).[1] Its mechanism of action involves binding to CCR8, a G protein-coupled receptor (GPCR), and stimulating downstream signaling pathways. This activation mimics the effect of the endogenous ligand, CCL1, leading to cellular responses such as chemotaxis, inositol phosphate accumulation, and intracellular calcium mobilization.[1][2]

Q2: What are the expected EC50 values for **LMD-009** in typical functional assays?

A2: The potency of **LMD-009** can vary depending on the specific assay and cell system used. However, published data provides a general range for expected EC50 values.

Assay Type	Cell Line	Reported EC50 Range
Inositol Phosphate Accumulation	COS-7 cells expressing human CCR8	11 nM[1][3]
Calcium Release	Chinese Hamster Ovary (CHO) cells	87 nM[1][3]
Chemotaxis (Ki)	Lymphocyte L1.2 cells	66 nM[4]

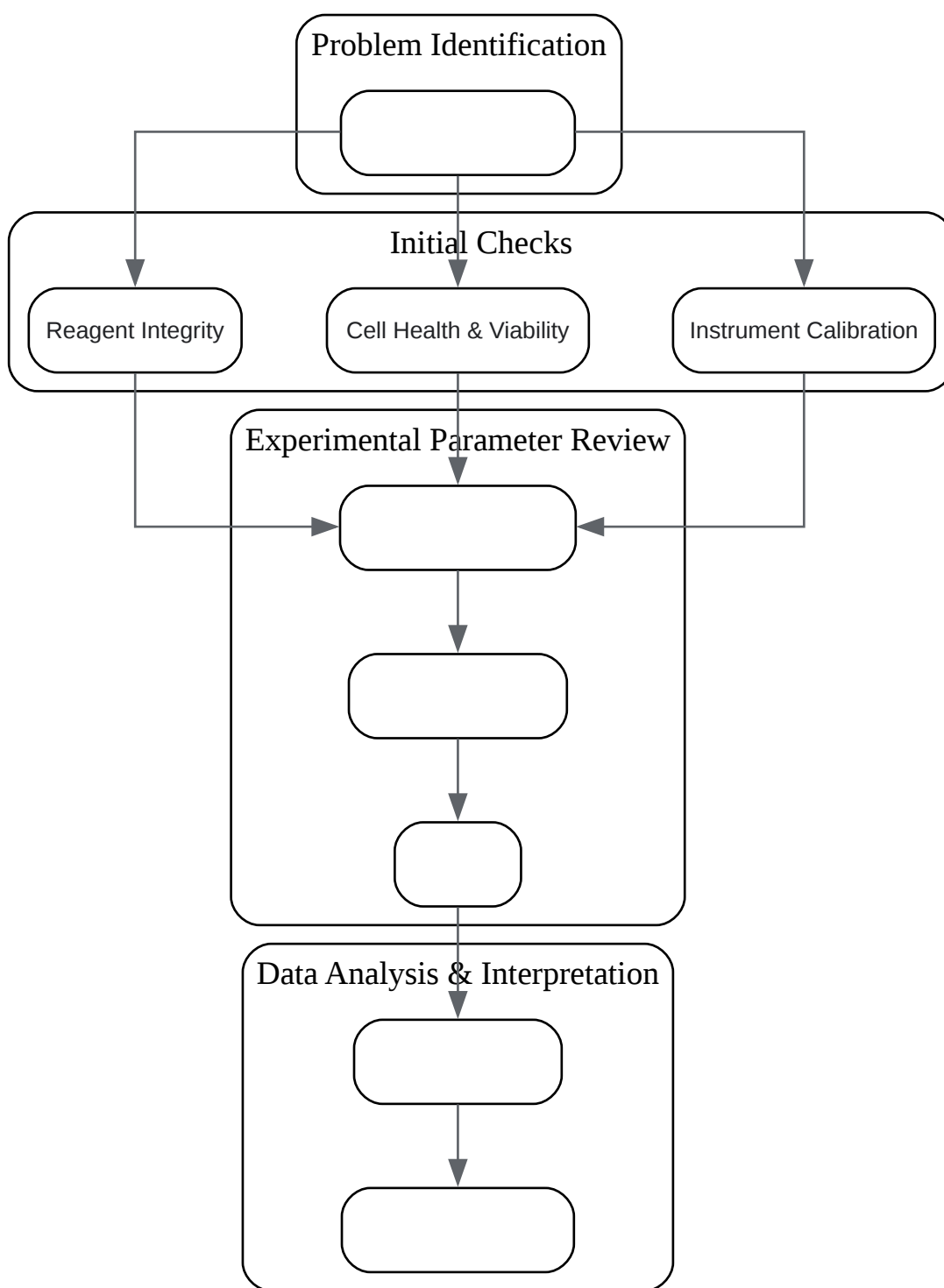
Q3: In which cell lines has **LMD-009** activity been characterized?

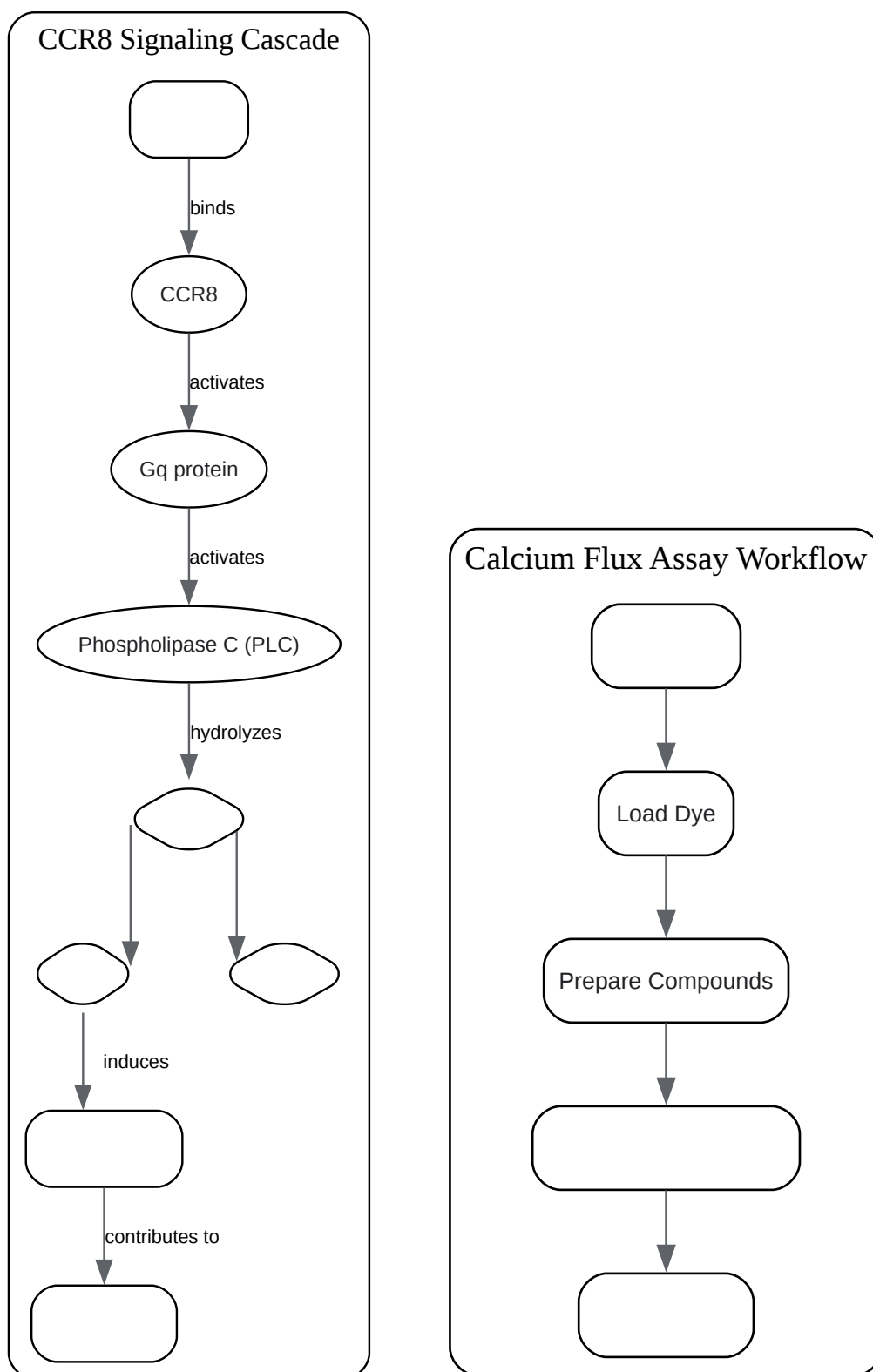
A3: **LMD-009**'s activity has been primarily characterized in recombinant cell lines engineered to express CCR8, as well as in cell lines endogenously expressing the receptor. Commonly used cell lines include:

- COS-7 cells (transiently transfected with human CCR8)[3]
- Chinese Hamster Ovary (CHO) cells (stably expressing CCR8)
- Lymphocyte L1.2 cells[3]

Troubleshooting Unexpected Results

This section addresses specific unexpected outcomes you might encounter during your **LMD-009** experiments and provides a logical workflow for troubleshooting.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Molecular interaction of a potent nonpeptide agonist with the chemokine receptor CCR8 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. file.medchemexpress.com [file.medchemexpress.com]
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